

Application Note: Preparation of (R)-MLN-4760 Stock Solution in DMSO

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Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B1676667

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Audience: This document is intended for researchers, scientists, and drug development professionals who require a standardized protocol for the preparation, storage, and handling of **(R)-MLN-4760** stock solutions for in vitro and in vivo research applications.

Introduction

(R)-MLN-4760 is the R-enantiomer of MLN-4760, a potent and selective inhibitor of Angiotensin-Converting Enzyme 2 (ACE2). ACE2 is a critical carboxypeptidase in the Renin-Angiotensin System (RAS), primarily responsible for converting Angiotensin II into the vasodilatory and anti-inflammatory peptide Angiotensin-(1-7). As the less active isomer, **(R)-MLN-4760** serves as an essential control compound in studies investigating the stereospecific activity of ACE2 inhibitors.^[1] Proper preparation and storage of stock solutions are paramount to ensure experimental reproducibility and accuracy. This document provides a detailed protocol for preparing a stock solution of **(R)-MLN-4760** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The key chemical and physical properties of **(R)-MLN-4760** are summarized in the table below.

Property	Value	Reference
CAS Number	305335-29-9	[1]
Molecular Formula	C ₁₉ H ₂₃ Cl ₂ N ₃ O ₄	[2][3]
Molecular Weight	428.31 g/mol	[4]
Appearance	White solid powder	[5]
IC ₅₀ (ACE2)	8.4 µM	[1]
Solubility in DMSO	14.29 mg/mL (approx. 33.36 mM)	[1]

Note: The molecular weight may vary slightly between batches due to hydration. Always refer to the batch-specific data on the Certificate of Analysis (CoA) for the most accurate calculations.[4]

Mechanism of Action: ACE2 Inhibition

(R)-MLN-4760 inhibits ACE2, which plays a key role in the Renin-Angiotensin System (RAS) by counteracting the effects of Angiotensin II. The diagram below illustrates the signaling pathway and the point of inhibition.

Caption: The Renin-Angiotensin System and the inhibitory action of **(R)-MLN-4760** on ACE2.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **(R)-MLN-4760** in DMSO.

Materials and Equipment

- **(R)-MLN-4760** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile pipette tips
- Vortex mixer
- Bath sonicator

Safety Precautions

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle **(R)-MLN-4760** powder in a chemical fume hood or a well-ventilated area.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

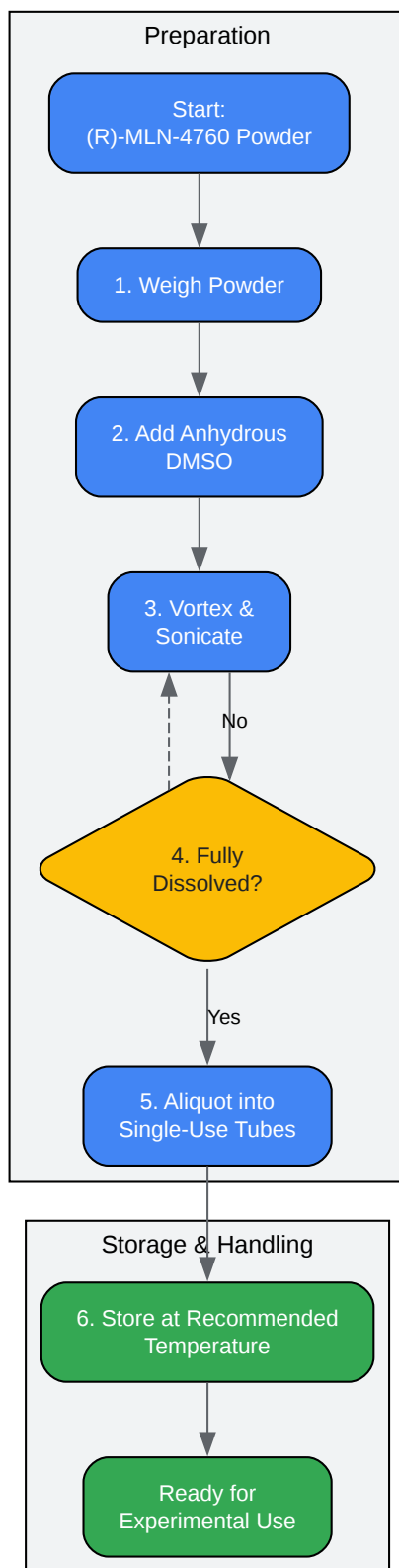
Step-by-Step Protocol

- Equilibration: Allow the vial of **(R)-MLN-4760** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Calculation: Calculate the required volume of DMSO to achieve the desired stock concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - Example for 1 mg of **(R)-MLN-4760** to make a 10 mM stock:
 - Mass = 0.001 g
 - Molecular Weight = 428.31 g/mol
 - Concentration = 0.010 mol/L
 - $\text{Volume (L)} = 0.001 / (428.31 \times 0.010) = 0.00023348 \text{ L}$
 - Volume (μL) = 233.5 μL
- Weighing: Carefully weigh the desired amount of **(R)-MLN-4760** powder and place it into a sterile microcentrifuge tube or vial.

- Reconstitution: Add the calculated volume of fresh DMSO to the vial containing the powder. It is crucial to use anhydrous/newly opened DMSO, as absorbed moisture can significantly reduce the solubility of the compound.^{[1][6][7]}
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes.
- Sonication: If the solution is not clear, place it in a bath sonicator for 5-10 minutes to facilitate complete dissolution.^{[1][6]} Visually inspect the solution against a light source to ensure no particulates are visible.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.^{[1][5][6]}
- Storage: Store the aliquots as recommended in Section 5.

Workflow and Storage

Following a systematic workflow and adhering to proper storage conditions are essential for maintaining the integrity and activity of the **(R)-MLN-4760** stock solution.



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Caption: Experimental workflow for preparing and storing **(R)-MLN-4760** stock solution.

Recommended Storage Conditions

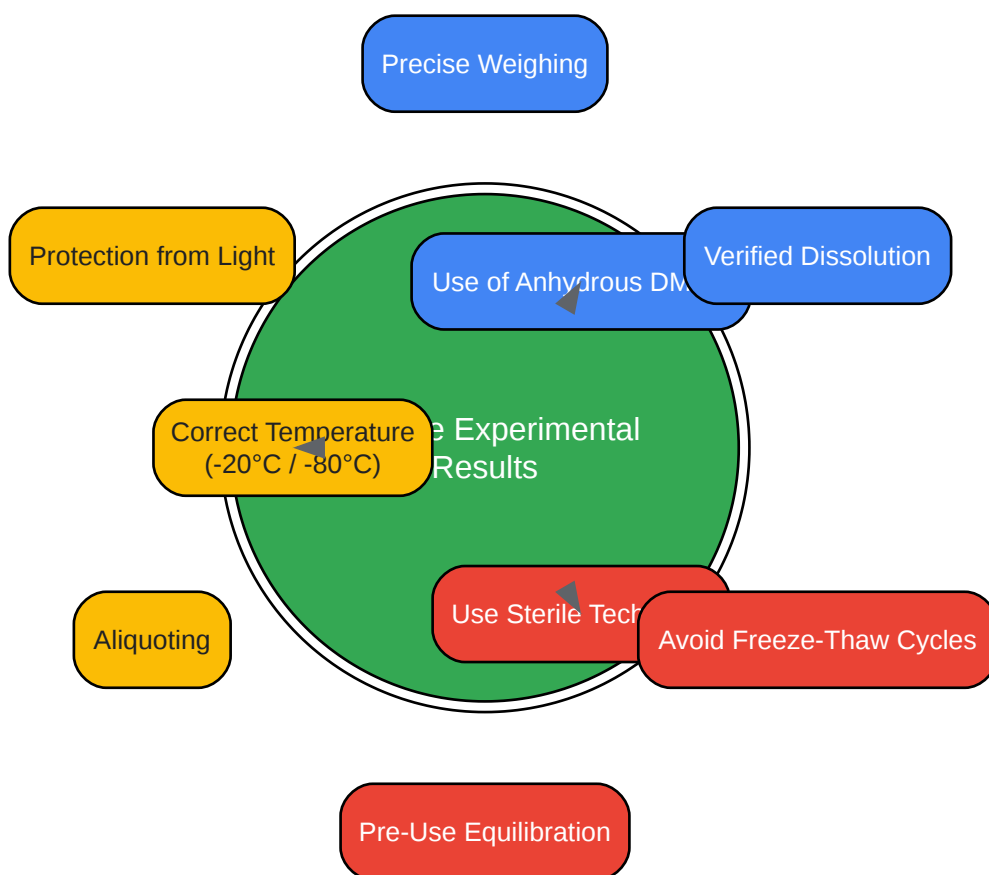
Proper storage is crucial for maintaining the stability of the reconstituted compound.

Storage Temperature	Shelf Life	Recommendations
-20°C	Up to 1 year	Suitable for short to medium-term storage. ^{[1][6]} Some sources suggest stability for up to 6 months. ^{[5][8]}
-80°C	Up to 2 years	Recommended for long-term storage to ensure maximum stability. ^{[1][6]}

- Key Handling Practices:
 - Always aliquot the stock solution to prevent degradation from multiple freeze-thaw cycles.^{[1][6]}
 - Protect from light.^[5]
 - For optimal stability, especially long-term, consider storing under an inert gas like nitrogen.^[6]

Best Practices for Solution Integrity

The reliability of experimental outcomes is directly linked to the quality of the reagents used. The following diagram illustrates the logical relationship between proper handling procedures and achieving dependable results.



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